

Ethofumesate: A Technical Guide to its Environmental Fate and Ecotoxicity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and ecotoxicological profile of **ethofumesate**, a selective pre- and post-emergence herbicide. The information is compiled to support environmental risk assessment and research activities. All quantitative data are presented in structured tables for comparative analysis, key experimental methodologies are detailed, and critical environmental processes are visualized through diagrams.

Environmental Fate

The environmental fate of **ethofumesate** is governed by a combination of its physicochemical properties and its susceptibility to various degradation and transport processes in soil and water. While not typically persistent, its moderate mobility warrants consideration for potential off-site transport.

Physicochemical and Mobility Properties

Ethofumesate is a moderately soluble compound with a low potential for volatilization from soil or water surfaces. Its mobility in soil is moderate to high, influenced primarily by soil organic carbon content. The Groundwater Ubiquity Score (GUS) of 3.04 indicates a high potential for leaching.[1]

Table 1: Physicochemical and Mobility Parameters for **Ethofumesate**



Parameter	Value	Interpretation/Cond itions	Source
Water Solubility	53.7 mg/L	at 20°C	[2]
Vapor Pressure	2.2 x 10 ⁻⁷ Torr	at 25°C, Non-volatile	[2]
Log K₀w	2.8	-	[2]
Henry's Law Constant	1.5 x 10 ⁻⁹ atm⋅m³/mol	Low volatilization potential	[2]
K₀c	55 - 500 L/kg	Moderate to high mobility	
GUS Index	3.04	High leachability potential	-
Bioconcentration (BCF)	24	Low potential for bioconcentration	-

Degradation Processes

The primary routes of **ethofumesate** dissipation in the environment are photolysis and microbial metabolism. It is stable to hydrolysis under typical environmental pH conditions.

- Photodegradation: Ethofumesate degrades relatively quickly in the presence of light, with half-lives of 28 to 31 hours in water and 165 hours on soil surfaces.
- Biodegradation: Microbial degradation is a key dissipation pathway, though it occurs at a slower rate. Aerobic metabolism in soil is the major route, with half-lives ranging from 30 to over 250 days depending on conditions. The herbicide is significantly more persistent under anaerobic conditions in both soil and aquatic environments.
- Hydrolysis: **Ethofumesate** is stable to hydrolysis at pH 5, 7, and 9.

Table 2: Degradation Half-Lives (DT50) of Ethofumesate

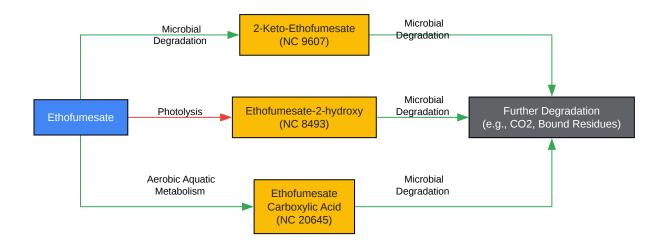


Degradation Pathway	Medium	Half-Life (DT50)	Source
Photolysis	Water	28 - 31 hours	
Photolysis	Soil Surface	165 hours (~7 days)	
Aerobic Metabolism	Soil	30 - 253 days	-
Anaerobic Metabolism	Soil	759 days	-
Aerobic Metabolism	Aquatic Systems	89 - 140 days	-
Anaerobic Metabolism	Aquatic Systems	1,657 - 2,294 days	-
Field Dissipation	Terrestrial	75 - 150 days	-
Hydrolysis	Water (pH 5, 7, 9)	Stable	-

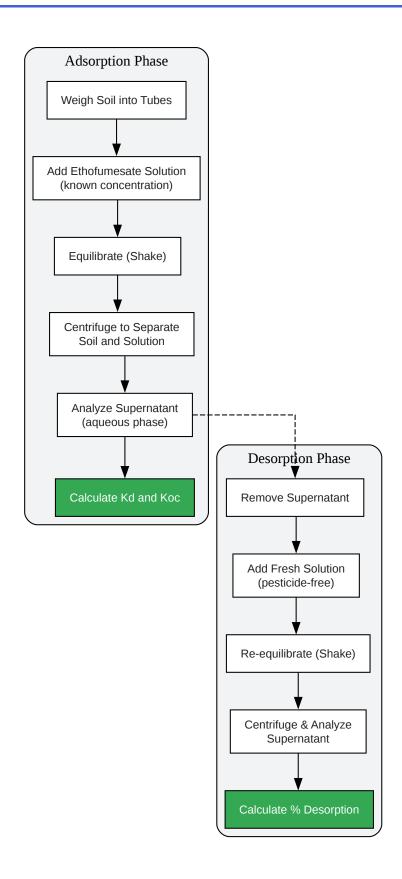
Environmental Degradation Pathway

Ethofumesate degrades in the environment into several metabolites, with the primary transformation product in soil being 2,3-dihydro-3,3-dimethyl-2-oxo-5-benzofuranyl methanesulfonate (2-keto-**ethofumesate**). Other known metabolites include **ethofumesate**-2-hydroxy and **ethofumesate** carboxylic acid.

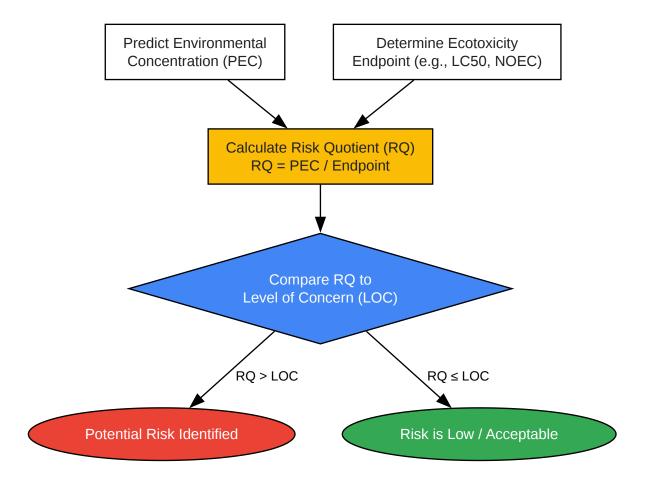












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [Ethofumesate: A Technical Guide to its Environmental Fate and Ecotoxicity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166128#ethofumesate-environmental-fate-and-ecotoxicity-studies]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com